"potential therapeutic targets of 2-phenylethyl-pyridine compounds"

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Compound of Interest

Compound Name:	*6-Iodo-2-(2-phenylethyl)pyridin-3-ol*
Cat. No.:	*B5621673*

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Therapeutic Horizons of the 2-Phenylethyl-Pyridine Scaffold

Executive Summary

The 2-phenylethyl-pyridine (2-PEP) scaffold represents a privileged pharmacophore in medicinal chemistry, characterized by a pyridine ring linked to a phenyl group via a flexible two-carbon ethyl spacer (

). This structure acts as a bioisostere of the endogenous 2-phenylethylamine backbone (found in dopamine and norepinephrine) but offers distinct physicochemical properties, including altered basicity (

vs. 9.8 for amines), improved metabolic stability, and unique hydrogen-bonding capabilities.

Current research validates this scaffold in three primary therapeutic domains:

- Neuropsychiatry (Schizophrenia): Inhibition of D-Amino Acid Oxidase (DAAO).
- Inflammation (Asthma/COPD): Inhibition of Phosphodiesterase 4 (PDE4).[1][2][3]

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- Neuromodulation: Allosteric modulation of mGluR5 and Histamine receptors.

Primary Therapeutic Targets & Mechanisms

D-Amino Acid Oxidase (DAAO) Inhibition

Target Indication: Schizophrenia (Cognitive Deficits). Mechanism: DAAO degrades D-Serine, a co-agonist of the NMDA receptor. In schizophrenia, NMDA receptor hypofunction is a core pathology. 2-PEP derivatives inhibit DAAO, elevating synaptic D-Serine levels and restoring NMDA function.

- Key Compound:3-Hydroxy-5-(2-phenylethyl)pyridine-2(1H)-one.
- Binding Mode: The pyridine-2-one core mimics the flavin adenine dinucleotide (FAD) cofactor interaction, while the 2-phenylethyl tail occupies a hydrophobic subpocket (specificity pocket) near the active site, displacing Tyr224.
- Potency:

  values in the low nanomolar range (

  nM).

Phosphodiesterase 4 (PDE4) Inhibition

Target Indication: Asthma, COPD, and Neuroinflammation. Mechanism: PDE4 hydrolyzes cAMP. Inhibition leads to elevated intracellular cAMP, activating PKA and inhibiting the release of pro-inflammatory cytokines (TNF-

, IL-6).

- Key Compound:CDP-840 (4-[(2R)-2-(3-cyclopentyloxy-4-methoxyphenyl)-2-phenylethyl]pyridine).[1][2][3][4]
- Pharmacophore Insight: While CDP-840 is a 4-substituted pyridine, the phenylethyl-pyridine motif is critical. The pyridine nitrogen forms a hydrogen bond with a conserved water molecule coordinated to the Zinc/Magnesium ion in the PDE4 catalytic pocket. The ethyl spacer positions the bulky phenyl/cyclopentyloxy groups into the hydrophobic Q-pocket.

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Metabotropic Glutamate Receptor 5 (mGluR5) Antagonism

Target Indication: Anxiety, Depression, Fragile X Syndrome. Mechanism: Negative Allosteric Modulation (NAM).

- Structural Evolution: The classic tool compound MPEP is 2-methyl-6-(phenylethynyl)pyridine (alkyne linker).
- 2-PEP Relevance: Hydrogenation of the alkyne to an ethyl group (creating the 2-PEP core) retains affinity but alters metabolic clearance and receptor residence time. The flexible ethyl linker allows the molecule to adopt a "U-shape" conformation required for the mGluR5 allosteric pocket.

Structure-Activity Relationship (SAR) Data

The following table summarizes the critical substitutions on the 2-phenylethyl-pyridine core required for target selectivity.

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Target	Pyridine Sub.[1][5][6][7][8] (Core)	Linker	Phenyl Ring Sub.	I	Effect
DAAO	3-OH, 2-Oxo (Tautomer)	Ethyl	Unsubstituted or 4-F	25 nM	Increases D-Serine
PDE4	4-substituted	Ethyl (Branched)	3-Cyclopentyloxy, 4-OMe	3 nM	Anti-inflammatory
mGluR5	2-Methyl-6-sub.	Ethynyl (Rigid)	Unsubstituted	12 nM	Anxiolytic (MPEP)
mGluR5	2-Methyl-6-sub.	Ethyl (Flexible)	Unsubstituted	~200 nM	Weak Antagonist
H3	2-substituted	Ethyl	2-Amino (Betahistine analog)	>1 M	Weak Agonist

> *Technical Note: The saturation of the linker (alkyne*
>
> ethyl) generally increases rotational freedom (entropy), which may reduce affinity for rigid pockets (like mGluR5) but improves solubility and metabolic stability for enzyme targets (DAAO).

Experimental Protocols

Synthesis of 2-Phenylethyl-pyridines (The Heck-Reduction Route)

Self-validating protocol for generating the scaffold.

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Step 1: Heck Coupling

- Reagents: 2-Bromopyridine (1.0 eq), Styrene (1.2 eq),

  (5 mol%),

  (10 mol%),

  (2.0 eq).
- Conditions: Reflux in DMF (

) for 12 hours under Argon.
- Workup: Dilute with EtOAc, wash with water/brine. Purify via silica flash chromatography (Hexane/EtOAc).
- Product: 2-Styrylpyridine (Trans-alkene).

Step 2: Hydrogenation (Scaffold Generation)

- Reagents: 2-Styrylpyridine,

  gas (1 atm), 10% Pd/C (10 wt%).
- Conditions: Stir in MeOH at RT for 4 hours. Monitor disappearance of alkene peak by TLC or UV.
- Purification: Filter through Celite pad. Concentrate in vacuo.
- Yield: Quantitative conversion to 2-(2-phenylethyl)pyridine.

DAAO Enzymatic Inhibition Assay

Protocol to validate therapeutic potency.

- Enzyme Source: Recombinant human DAAO (hDAAO) expressed in E. coli.
- Substrate: D-Serine (50 mM).

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- Detection: Coupled peroxidase assay.
  - Reaction: D-Serine +

    .
  - Detection:

    + Amplex Red

    Resorufin (Fluorescent).
- Procedure:
  - Incubate test compound (0.1 nM – 10

    M) with hDAAO (200 ng/mL) in PBS (pH 7.4) for 10 min.
  - Add D-Serine substrate.
  - Measure Fluorescence (Ex: 530 nm, Em: 590 nm) after 30 mins.
- Validation: Reference standard Benzoate (

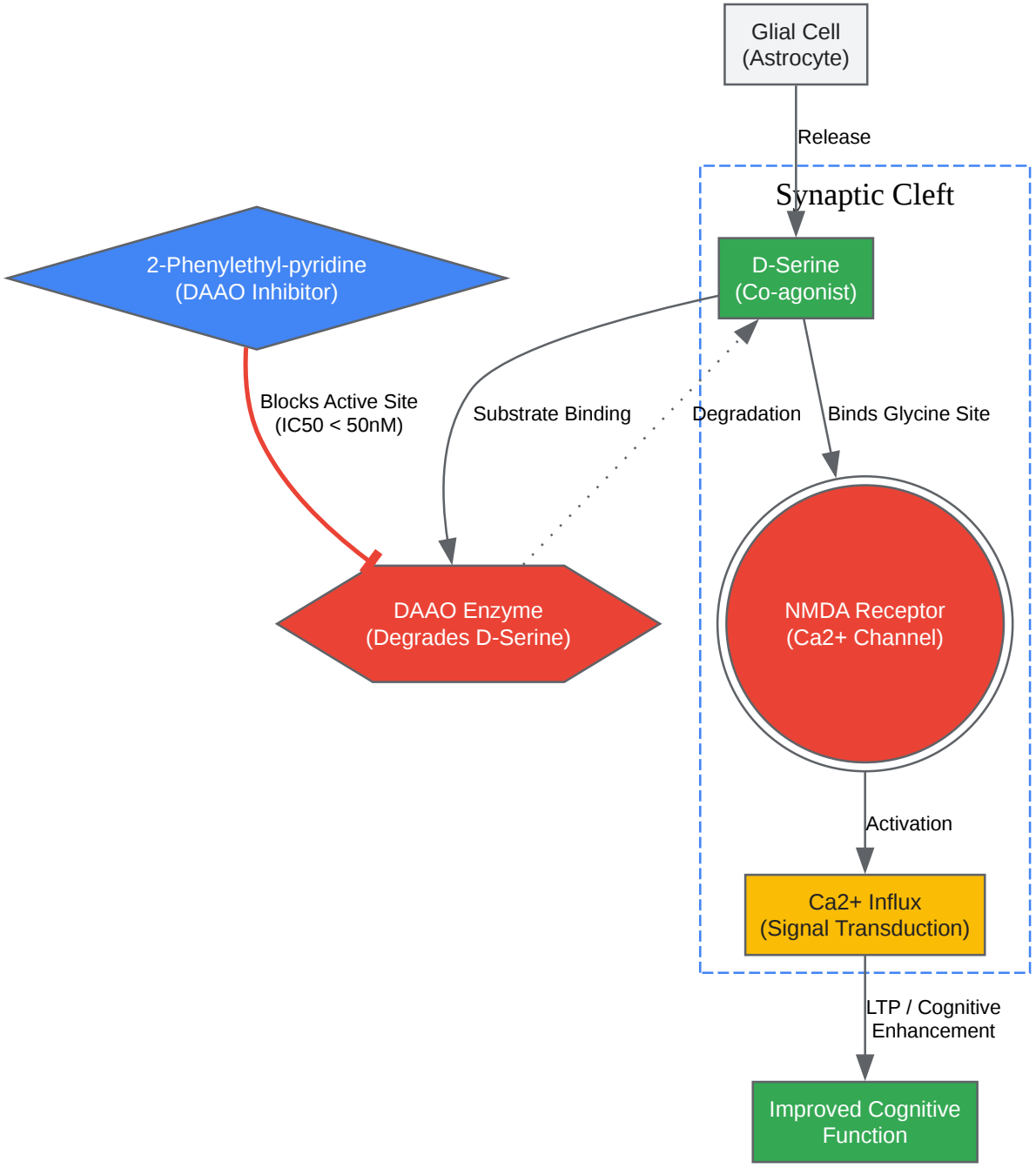
  M) must be run in parallel.

Mechanism of Action Visualization

Figure 1: DAAO Inhibition & NMDA Receptor Modulation

This pathway illustrates how 2-PEP compounds treat schizophrenia symptoms by stabilizing D-Serine.

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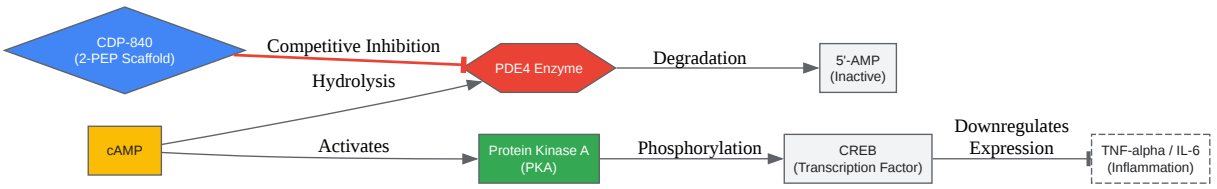
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Caption: 2-PEP derivatives inhibit DAAO, preventing D-Serine degradation and enhancing NMDA receptor signaling.

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Figure 2: PDE4 Inhibition Signaling (CDP-840 Mechanism)

This diagram details the anti-inflammatory cascade activated by the scaffold.



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Caption: CDP-840 utilizes the 2-PEP scaffold to block PDE4, preserving cAMP and suppressing inflammatory cytokines.

Safety & Toxicology: The MPTP Distinction

A critical safety consideration for any phenyl-pyridine or phenyl-piperidine scaffold is the potential for neurotoxicity similar to MPTP (1-methyl-4-phenyl-1,2,3,6-tetrahydropyridine).

- MPTP Mechanism: MPTP is metabolized by MAO-B to MPP+ (1-methyl-4-phenylpyridinium), a mitochondrial toxin that selectively destroys dopaminergic neurons.
- 2-PEP Safety Profile:
  - Linker Protection: The 2-carbon ethyl linker in 2-phenylethyl-pyridine prevents the formation of the conjugated pyridinium species required for MPP+ toxicity.
  - Oxidation State: The pyridine ring is already aromatic. It cannot be "oxidized" to a toxic pyridinium salt in the same manner as the tetrahydropyridine of MPTP.
  - Metabolism: The primary metabolic route for 2-PEP is N-oxidation or hydroxylation of the phenyl ring, which are generally non-toxic clearance pathways.

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